

Demethyleneberberine Chloride: Application Notes and Protocols for Drug Discovery Screening

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Compound of Interest

Compound Name: *Demethyleneberberine chloride*

Cat. No.: *B15620807*

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Introduction

Demethyleneberberine chloride (DMB), a primary metabolite of berberine, is a natural compound that has garnered significant attention in pharmacological research. Exhibiting a range of biological activities, including anti-cancer, anti-inflammatory, and metabolic regulatory effects, DMB presents a promising avenue for therapeutic development. These application notes provide a comprehensive overview of DMB's activity, supported by quantitative data, detailed experimental protocols, and visualizations of its mechanisms of action to guide researchers in drug discovery screening.

Biological Activities and Mechanisms of Action

Demethyleneberberine chloride exerts its effects through the modulation of several key signaling pathways, positioning it as a multi-target agent for various disease models.

- **Anti-Cancer Activity:** DMB has demonstrated potent anti-proliferative and pro-apoptotic effects in various cancer cell lines. Its mechanisms include the induction of cell cycle arrest and apoptosis. Key signaling pathways implicated in its anti-cancer effects are the TGF- β /Smads and c-Myc/HIF-1 α pathways[1][2].

- **Anti-Inflammatory Effects:** DMB exhibits significant anti-inflammatory properties by inhibiting the production of pro-inflammatory cytokines. This is achieved through the downregulation of the NF- κ B and TLR4 signaling pathways[3][4][5].
- **Metabolic Regulation:** As an activator of AMP-activated protein kinase (AMPK), DMB plays a role in regulating cellular energy homeostasis. This suggests its potential in the research of metabolic disorders such as non-alcoholic fatty liver disease (NAFLD)[6][7].
- **Mitochondria-Targeted Antioxidant:** DMB has been identified as a natural mitochondria-targeted antioxidant, protecting against oxidative stress and mitochondrial dysfunction[4].

Quantitative Data Summary

The following tables summarize the available quantitative data on the efficacy of **Demethyleberberine chloride** in various in vitro models.

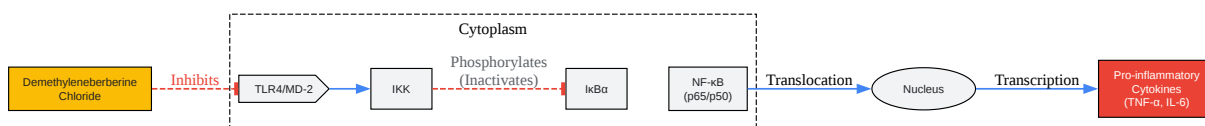
Cell Line	Cell Type	Assay Type	IC50 Value	Effective Concentrations	Reference(s)
HSC-T6	Hepatic Stellate Cells	Cell Proliferation	36.7 μ mol/L (at 48h)	Not specified	[8]
HCT-116	Colon Carcinoma	Apoptosis Induction	Not specified	6, 12, and 18 μ M	[1]
NSCLC	Non-Small Cell Lung Cancer	Cell Proliferation	Not specified	Not specified	[2]
RAW264.7	Macrophage	Cytokine Inhibition	Not specified	Not specified	[3][4][9][10]

Key Signaling Pathways and Experimental Workflows

The following diagrams, generated using the DOT language, illustrate the key signaling pathways modulated by **Demethyleberberine chloride** and a typical experimental workflow

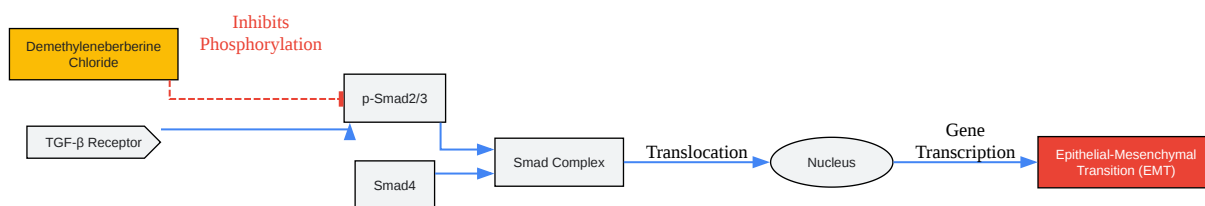
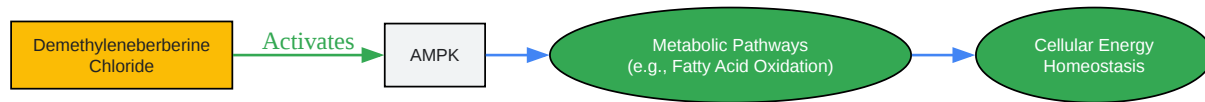
for its screening.

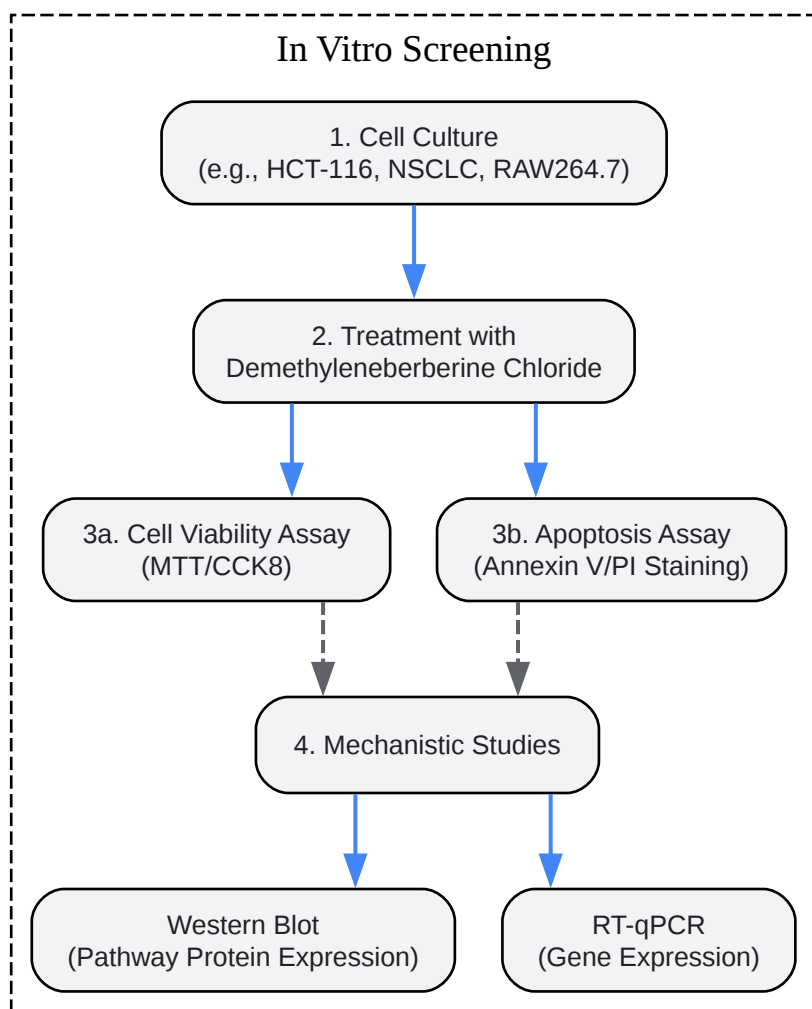
Signaling Pathways



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Caption: Inhibition of the NF-κB signaling pathway by **Demethyleberberine chloride**.





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